

Molecular weight and formula of 1-Bromo-3-methylpentane

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Compound of Interest

Compound Name: 1-Bromo-3-methylpentane

Cat. No.: B1293714

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1-Bromo-3-methylpentane: A Technical Guide

This technical guide provides a comprehensive overview of **1-Bromo-3-methylpentane**, tailored for researchers, scientists, and drug development professionals. The document details its chemical properties, synthesis, and reactivity, with a focus on practical applications in a laboratory setting.

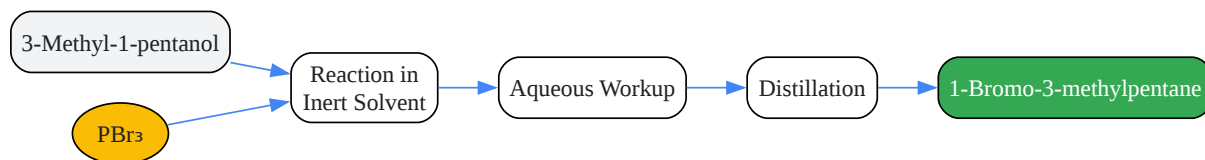
Core Molecular Information

The fundamental molecular characteristics of **1-Bromo-3-methylpentane** are summarized below.

Parameter	Value
Chemical Formula	C ₆ H ₁₃ Br
Molecular Weight	165.07 g/mol

Synthesis of 1-Bromo-3-methylpentane

A common and reliable method for the synthesis of **1-Bromo-3-methylpentane** is through the nucleophilic substitution of 3-methyl-1-pentanol using phosphorus tribromide (PBr₃). The general workflow for this synthesis is outlined below.



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Caption: Synthesis workflow for **1-Bromo-3-methylpentane**.

Experimental Protocol: Synthesis from 3-Methyl-1-pentanol

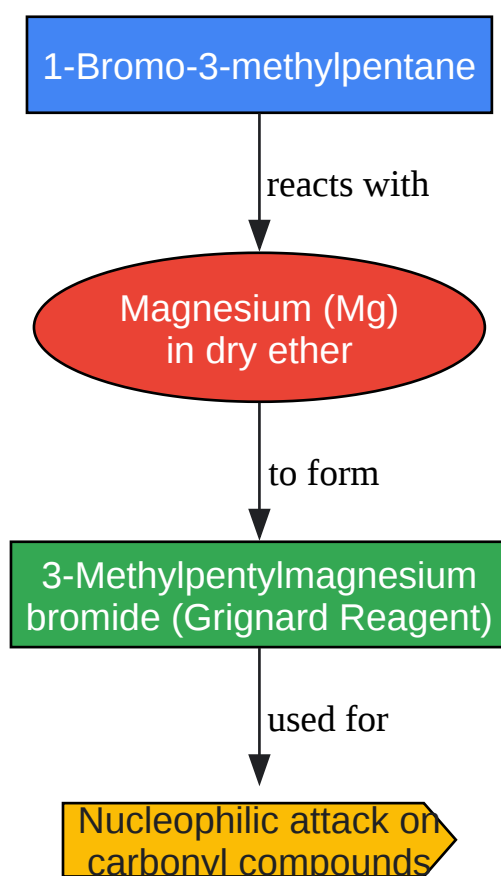
- **Apparatus Setup:** A flame-dried round-bottom flask is equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., Nitrogen).
- **Reagents:** 3-methyl-1-pentanol is dissolved in a suitable anhydrous solvent, such as diethyl ether or dichloromethane.
- **Reaction:** The flask is cooled in an ice bath, and phosphorus tribromide is added dropwise with vigorous stirring. The molar ratio of alcohol to PBr₃ is typically 3:1.
- **Reflux:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 1-2 hours to drive the reaction to completion.
- **Workup:** The mixture is cooled, and excess PBr₃ is quenched by the slow addition of water. The organic layer is separated, washed with a saturated sodium bicarbonate solution, and then with brine.
- **Purification:** The crude product is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation. The final product is purified by fractional distillation.

Reactivity and Applications

1-Bromo-3-methylpentane is a versatile building block in organic synthesis. Its primary reactivity involves the carbon-bromine bond, making it an excellent substrate for nucleophilic

substitution and organometallic reagent formation.

A key application is the formation of a Grignard reagent, which is a powerful tool for creating new carbon-carbon bonds. This is a fundamental step in the synthesis of more complex molecules, including potential drug candidates.



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Caption: Formation and utility of the Grignard reagent.

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